

Essential Guide to the Proper Disposal of SHR902275

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Compound of Interest

Compound Name: SHR902275

Cat. No.: B12411302

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For researchers, scientists, and drug development professionals, the safe handling and disposal of investigational compounds like **SHR902275** are paramount to maintaining a safe laboratory environment and ensuring regulatory compliance. Although a specific Safety Data Sheet (SDS) for **SHR902275** is not publicly available, its nature as a potent, selective RAF inhibitor for cancer research necessitates that it be treated with the highest level of warning as a cytotoxic agent.^{[1][2]} This guide provides a procedural framework for the proper disposal of **SHR902275** based on its chemical properties and general best practices for cytotoxic waste management.

Key Chemical and Physical Properties of SHR902275

A summary of the known quantitative data for **SHR902275** is presented below. These details are critical for understanding the compound's nature and for the proper maintenance of safety and disposal records.

Property	Value
Molecular Formula	C ₂₆ H ₂₃ F ₃ N ₄ O ₄
Molecular Weight	512.48 g/mol
Target	Raf Kinase
Pathway	MAPK/ERK Pathway
IC ₅₀ c-Raf	1.6 nM
IC ₅₀ BRAFV600E	5.7 nM
IC ₅₀ BRAFWT	10 nM

This table summarizes the key chemical and biological properties of SHR902275.[\[2\]](#)

Standard Operating Procedure for SHR902275 Disposal

The following step-by-step process outlines the recommended procedure for the safe disposal of **SHR902275** and any contaminated materials. This protocol is based on established guidelines for the disposal of cytotoxic and chemotherapeutic waste.

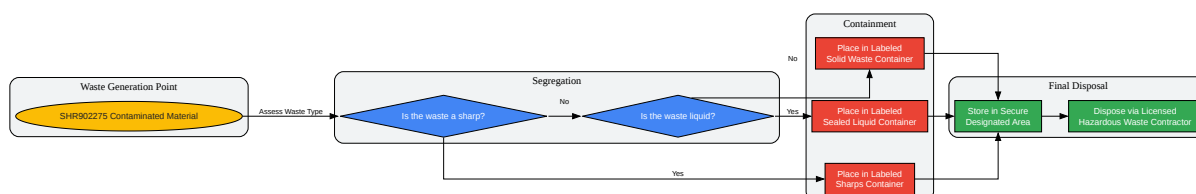
Experimental Protocol: Waste Segregation and Disposal

- Initial Segregation: At the point of generation, all waste contaminated with **SHR902275** must be segregated from other laboratory waste streams. This includes, but is not limited to:
 - Unused or expired **SHR902275**.
 - Contaminated personal protective equipment (PPE) such as gloves, lab coats, and safety goggles.
 - Contaminated lab supplies, including vials, pipette tips, and culture flasks.
 - Solutions containing **SHR902275**.

- Any sharps, such as needles or blades, that have come into contact with the compound.
- Waste Containment:
 - Solid Waste: Place all non-sharp, solid waste contaminated with **SHR902275** into a designated, leak-proof, and clearly labeled container.[3] These containers should be lined with a heavy-duty plastic bag (e.g., 4-mil polyethylene or 2-mil polypropylene) and marked with the cytotoxic hazard symbol.[3]
 - Liquid Waste: Aqueous solutions containing **SHR902275** should be collected in a sealed, leak-proof container. Non-flammable aqueous liquids are preferred for this method of containment.[4] The container must be clearly labeled as "Cytotoxic Waste" and include the name of the compound.
 - Sharps Waste: All contaminated sharps must be immediately placed into a puncture-resistant sharps container that is also labeled with the cytotoxic hazard symbol.[3]
- Labeling and Documentation: Every waste container must be clearly labeled with "Cytotoxic Waste" and "**SHR902275**." Maintain a detailed log of the waste, including the date, quantity, and nature of the discarded material.[4]
- Storage: Store all **SHR902275** waste in a designated, secure, and well-ventilated area with restricted access, away from general laboratory traffic.[4] Ensure that incompatible materials are not stored together.[4]
- Final Disposal: Arrange for the collection and disposal of the cytotoxic waste through a licensed hazardous waste management company. Do not dispose of **SHR902275** waste through standard laboratory or municipal waste streams. All waste must be transported to a permitted hazardous waste disposal facility.[3]

Visualizing the Disposal Workflow

To further clarify the proper disposal procedure for **SHR902275**, the following diagram illustrates the decision-making process and necessary steps for waste segregation and containment.



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Caption: Workflow for the proper segregation and disposal of **SHR902275** waste.

This guide provides a foundational understanding of the necessary precautions and procedures for the disposal of **SHR902275**. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and requirements.^[4]

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